

Technical Monograph: Naphthalene-2-carboximidamide

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Compound of Interest

Compound Name: Naphthalene-2-carboximidamide

CAS No.: 5651-14-9

Cat. No.: B1213797

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Chemical Class: Aromatic Amidine | Primary Application: Serine Protease Inhibition

Executive Summary

Naphthalene-2-carboximidamide (also known as 2-naphthamidine) is a critical pharmacophore in medicinal chemistry, serving as a rigid, lipophilic mimic of the arginine side chain. Its primary utility lies in the inhibition of trypsin-like serine proteases, where the amidine moiety forms a high-energy salt bridge with the aspartate residue (Asp189) at the base of the S1 specificity pocket. Beyond its role as a competitive inhibitor, it functions as a foundational scaffold for the development of potent anticoagulants (e.g., Factor Xa and Thrombin inhibitors) and urokinase plasminogen activator (uPA) inhibitors. This guide details its physicochemical properties, synthetic routes, and biological mechanisms.

Physicochemical Profile

Structural & Electronic Properties

The molecule consists of a naphthalene ring system substituted at the C2 position with a carboximidamide group. The naphthalene core provides a rigid, planar hydrophobic surface,

while the amidine group acts as a strong base.

Property	Data / Description
IUPAC Name	Naphthalene-2-carboximidamide
Common Name	2-Naphthamidine
CAS Number	5651-14-9 (Free Base); Common salt: Hydrochloride
Molecular Formula	C ₁₁ H ₁₀ N ₂
Molecular Weight	170.21 g/mol (Free Base)
pKa (Conjugate Acid)	~11.0 – 12.0 (Strongly basic)
H-Bond Donors/Acceptors	2 Donors / 1 Acceptor
Topological Polar Surface Area	~50 Å ²

Solubility & Stability

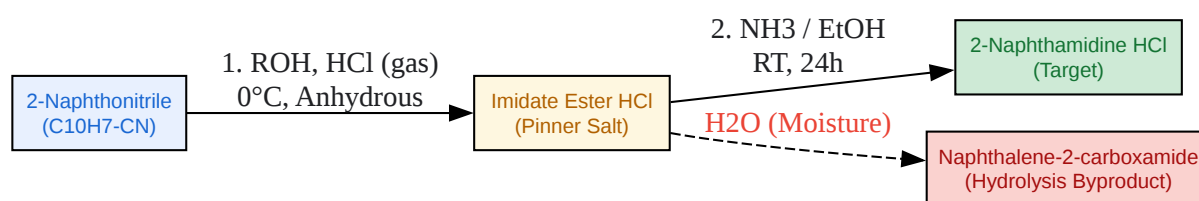
- **Basicity & Salt Formation:** The amidine functionality is highly basic due to resonance stabilization of the protonated amidinium cation. It is almost exclusively handled as a salt (e.g., hydrochloride or acetate) to ensure water solubility and stability.
- **Hydrolytic Instability:** In aqueous solution, particularly at basic pH or elevated temperatures, the amidine group is susceptible to hydrolysis. The reaction proceeds through a tetrahedral intermediate to yield naphthalene-2-carboxamide (CAS 2243-82-5) and ammonia.
- **Solvent Compatibility:**
 - Free Base:[\[1\]](#) Soluble in DMSO, ethanol, methanol; sparingly soluble in water.
 - Hydrochloride Salt: Soluble in water, DMSO, methanol; insoluble in non-polar solvents (hexane, ether).

Synthetic Pathways: The Pinner Reaction

The most authoritative method for synthesizing **naphthalene-2-carboximidamide** is the Pinner Reaction, which converts a nitrile to an amidine via an imidate intermediate. This two-step protocol ensures high purity and avoids the formation of triazine byproducts common in direct addition methods.

Reaction Mechanism

- **Acid-Catalyzed Alcoholysis:** 2-Naphthonitrile reacts with an alcohol (typically ethanol or methanol) in the presence of anhydrous HCl gas to form the imidate ester hydrochloride (Pinner Salt).
- **Ammonolysis:** Treatment of the Pinner salt with ammonia (alcoholic or anhydrous) displaces the alkoxide to generate the amidine.



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Figure 1: The Pinner synthesis pathway converting 2-naphthonitrile to 2-naphthamidine, highlighting the moisture-sensitive imidate intermediate.

Experimental Protocol (Bench Standard)

Reagents: 2-Naphthonitrile (1.0 eq), Anhydrous Methanol (10.0 eq), HCl gas (excess), Anhydrous Ammonia (excess).

- **Imidate Formation:**
 - Dissolve 2-naphthonitrile in anhydrous methanol/ether (1:1 v/v) under an inert atmosphere (N₂).
 - Cool the solution to 0°C in an ice bath.

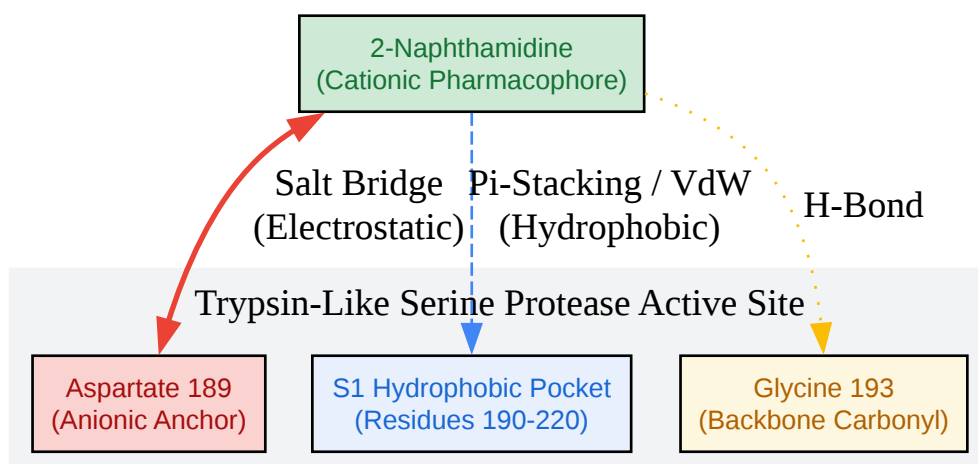
- Bubble dry HCl gas through the solution for 2–4 hours until saturation. Critical: System must be strictly anhydrous to prevent hydrolysis to the amide.
- Seal the vessel and store at 4°C for 24–48 hours. The imidate hydrochloride often precipitates as a white solid.
- Ammonolysis:
 - Filter the imidate salt (if precipitated) or concentrate the solvent in vacuo (if soluble).
 - Resuspend the intermediate in anhydrous ethanol saturated with ammonia.
 - Stir at room temperature for 12–24 hours.
 - Concentrate the solvent and recrystallize the crude solid from ethanol/ether to yield **naphthalene-2-carboximidamide** hydrochloride.

Biological Interface: Serine Protease Inhibition

Naphthalene-2-carboximidamide is a classic S1 pocket probe. Its biological activity is defined by its ability to mimic the positively charged side chains of Arginine (Arg) and Lysine (Lys), which are the natural substrates for trypsin-like serine proteases.

Mechanism of Action

- S1 Pocket Recognition: The S1 pocket of trypsin-like enzymes (e.g., Trypsin, Thrombin, Factor Xa, uPA) contains a conserved Aspartate 189 (Asp189) residue at the bottom of a deep, hydrophobic cleft.
- Salt Bridge Formation: The amidinium group of 2-naphthamidine enters this pocket and forms a bidentate salt bridge with the carboxylate of Asp189.
- Hydrophobic Interactions: The naphthalene ring creates Van der Waals interactions with the hydrophobic walls of the S1 pocket (typically residues 190–195 and 214–220), providing higher affinity than simple benzamidine derivatives due to increased surface area burial.



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Figure 2: Schematic of the molecular interactions between 2-naphthamidine and the S1 specificity pocket of trypsin-like serine proteases.

Selectivity Profile

While potent against trypsin (

typically in the low micromolar range), 2-naphthamidine lacks the extended interactions required for high selectivity among the "coagulation cascade" proteases (e.g., distinguishing Thrombin from Factor Xa). It is often used as a fragment lead, where substituents are added to the naphthalene ring (e.g., at positions 6 or 8) to reach the S2/S3 subsites and improve selectivity.

Analytical Characterization

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (DMSO-d_6):
 - Amidine Protons: Broad singlets typically appearing between 9.0 – 9.6 ppm. These are exchangeable with D_2O .
 - Aromatic Protons: A complex multiplet pattern in the 7.5 – 8.5 ppm region, characteristic of the naphthalene system. The proton at C1 (adjacent to the amidine) often appears as a singlet slightly downfield due to the electron-withdrawing nature of the amidinium group.

Mass Spectrometry (MS)

- ESI-MS (+): Dominant peak at $[M+H]^+ = 171.1$ m/z.
- Fragmentation: Loss of NH_3 (17 Da) is a common fragmentation pathway, leading to the nitrile cation.

References

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